

# 2-Hydroxybutyl methacrylate CAS number and molecular weight

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## Compound of Interest

Compound Name: 2-Hydroxybutyl methacrylate

Cat. No.: B079437

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## An In-Depth Technical Guide to 2-Hydroxybutyl methacrylate

This technical guide provides essential information regarding **2-Hydroxybutyl methacrylate**, focusing on its Chemical Abstracts Service (CAS) number and molecular weight. This information is critical for researchers, scientists, and drug development professionals for substance identification, inventory management, and experimental design.

## Core Properties of 2-Hydroxybutyl methacrylate

**2-Hydroxybutyl methacrylate** is an ester of methacrylic acid.<sup>[1]</sup> It is characterized by a bifunctional molecular architecture, containing both a methacryloyl group that can undergo free-radical polymerization and a hydroxyl group on the butyl chain that allows for other chemical reactions like esterification.<sup>[1]</sup>

## Quantitative Data

The fundamental physicochemical properties of **2-Hydroxybutyl methacrylate** are summarized in the table below for easy reference.

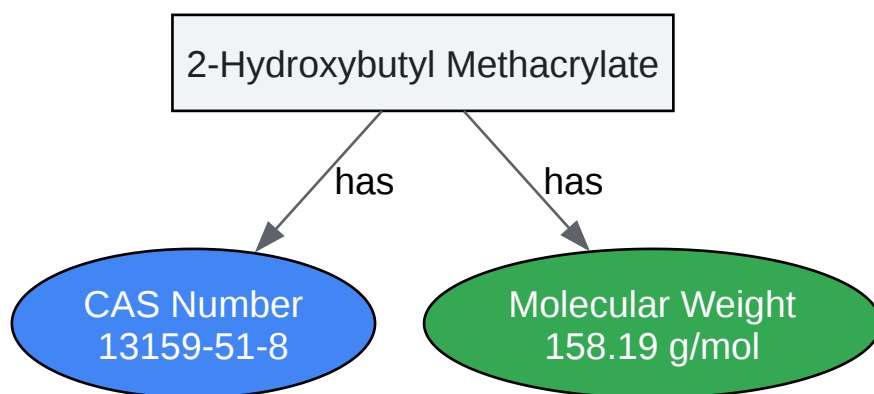
Property	Value	References
CAS Number	13159-51-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	158.19 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	2-hydroxybutyl 2-methylprop-2-enoate	<a href="#">[1]</a> <a href="#">[3]</a>
Density	1.008 g/cm <sup>3</sup>	<a href="#">[3]</a>
Boiling Point	237.4°C at 760 mmHg	<a href="#">[3]</a>
Flash Point	94°C	<a href="#">[3]</a>

## Experimental Protocols

Detailed experimental protocols for the synthesis or application of **2-Hydroxybutyl methacrylate** are not provided in the search results. However, the principal industrial route for its synthesis is the acid-catalyzed esterification of methacrylic acid with 1,2-butanediol.[\[2\]](#) This reaction is reversible, and the equilibrium is typically shifted towards the product by removing the water that is formed during the reaction.[\[2\]](#)

## Visualization of Core Data

The following diagram illustrates the relationship between the compound and its key identifiers.



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Key identifiers for **2-Hydroxybutyl Methacrylate**.

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## References

- 1. Buy 2-Hydroxybutyl methacrylate (EVT-410710) | 13159-51-8 [evitachem.com]
- 2. 2-Hydroxybutyl methacrylate | 13159-51-8 | Benchchem [benchchem.com]
- 3. chemnet.com [chemnet.com]
- 4. echemi.com [echemi.com]
- 5. Hydroxybutyl methacrylate, mixture of isomers 94 29008-35-3 [sigmaaldrich.com]
- 6. 2-Hydroxybutyl methacrylate | C<sub>8</sub>H<sub>14</sub>O<sub>3</sub> | CID 4346656 - PubChem [pubchem.ncbi.nlm.nih.gov]
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